

# 2-Thienyllithium preparation of thienyl phosphanes

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## Compound Focus: 2-Thienyllithium

CAS No.: 2786-07-4

Cat. No.: S567659

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## Chemical Profile of 2-Thienyllithium

The table below summarizes key information about **2-thienyllithium** for your research.

Property	Description
CAS Number	2786-07-4 [1]
Molecular Formula	C <sub>4</sub> H <sub>3</sub> LiS [1]
Molecular Weight	90.07 g/mol [1]
Typical Commercial Form	1.0 M solution in THF/hexanes [1]
Density	0.829 g/mL at 25 °C [1]
Flash Point	-22 °F (-30 °C) [1]

Safety and Handling: This compound is highly hazardous [1]. Its hazard statements include:

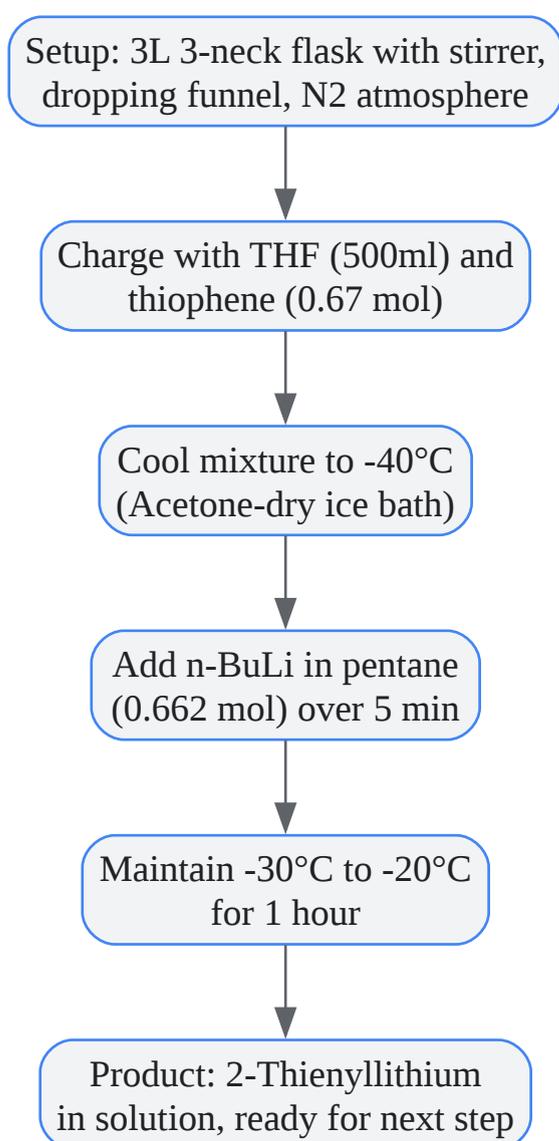
- **H225:** Highly flammable liquid and vapor.
- **H314:** Causes severe skin burns and eye damage.

- **Safety Precautions:** Must be handled under an inert atmosphere (e.g., nitrogen or argon) using standard techniques for air-sensitive organolithium reagents [2].

## Detailed Protocol: Preparation of 2-Thienyllithium

The following peer-reviewed procedure from *Organic Syntheses* describes the lithiation of thiophene using *n*-butyllithium [2]. The reaction is part of a synthesis for 2-thiophenethiol, but the step to generate **2-thienyllithium** is clearly defined.

### Reaction Workflow: Preparation of 2-Thienyllithium



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Key Procedure Details [2]:

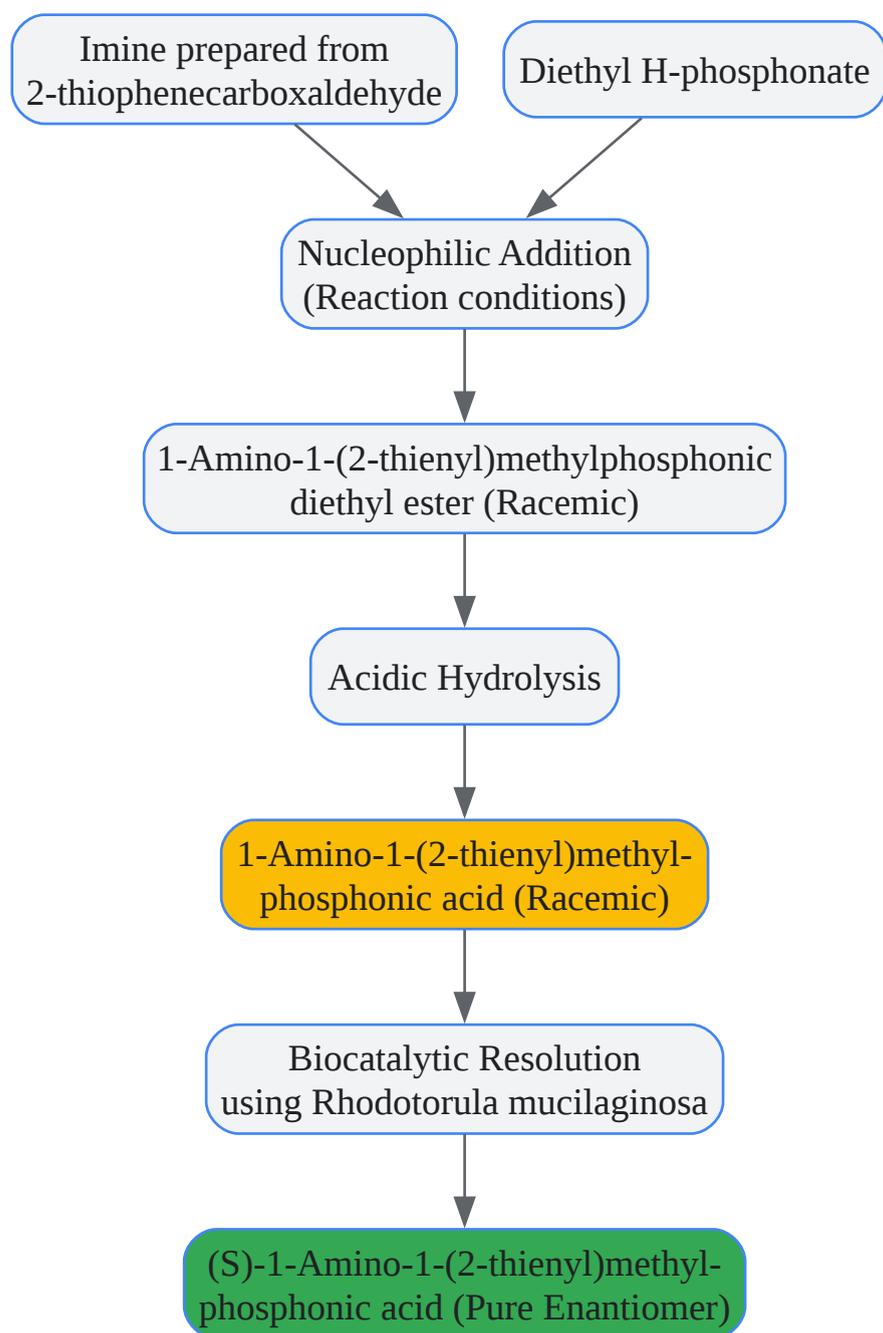
- **Apparatus:** A 3-liter three-necked flask is fitted with a mechanical stirrer, a 600-ml dropping funnel, and a nitrogen inlet. The entire system must be maintained under a dry nitrogen atmosphere.
- **Reaction:** The flask is charged with 500 ml of dry tetrahydrofuran (THF) that has been distilled from lithium aluminum hydride, and 0.67 moles of thiophene. The mixture is stirred and cooled to  $-40^{\circ}\text{C}$ . Then, 0.662 moles of 1.35 M *n*-butyllithium in pentane is added via the dropping funnel over a 5-minute period.
- **Maintenance:** The temperature of the reaction mixture is held between  $-30^{\circ}\text{C}$  and  $-20^{\circ}\text{C}$  for 1 hour to complete the formation of **2-thienyllithium**.

## Application in Synthesis: Thienyl Phosphonate Example

While a direct synthesis of "thienyl phosphanes" (which typically refer to phosphines,  $\text{R}_3\text{P}$ ) was not found, a highly relevant synthesis of a **thienyl phosphonate** was located. Phosphonates are phosphorus-containing compounds with widespread applications in medicinal and materials chemistry.

The following diagram illustrates the multi-step synthesis of a chiral thienyl phosphonate, which was resolved using a biocatalyst [3].

### Synthesis Workflow: Thienyl Phosphonate Example



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### Summary of the Synthetic Route [3]:

- **Synthesis of Racemate:** The racemic 1-amino-1-(2-thienyl)methylphosphonic acid was synthesized via a three-step sequence:
  - Preparation of an imine from 2-thiophenecarboxaldehyde.
  - Nucleophilic addition of diethyl H-phosphonate to the imine.
  - Acidic hydrolysis of the resulting amino phosphonate diethyl ester.

- **Biocatalytic Resolution:** The racemic phosphonate was then subjected to a biotransformation using the yeast *Rhodotorula mucilaginosa*. This process selectively consumed one enantiomer, yielding the pure **(S)-enantiomer** with a conversion degree of 50% in 24 hours on a laboratory scale. Scaling up using an immobilized biocatalyst in a flow reactor reduced the reaction time to just 4 hours.

## Key Information for Researchers

- **Commercial Sourcing:** **2-Thienyllithium** is readily available from major chemical suppliers (e.g., Sigma-Aldrich, TRC) as a standard solution, which is often more convenient and safer than preparing it from scratch [1].
- **Reactivity Profile:** The 2-thienyl group is known to be more efficient than a phenyl group at delocalizing a positive charge, which can influence the reactivity and stability of molecules that incorporate it [4].
- **Handling Note:** The commercial solution is highly flammable and pyrophoric. Always consult the Safety Data Sheet (SDS) and handle it in a certified fume hood with appropriate personal protective equipment (PPE) [1].

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## References

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